

Proper Disposal of Z-D-Orn(boc)-OH: A Procedural Guide

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Compound of Interest

Compound Name: Z-D-Orn(boc)-OH

CAS No.: 98264-52-9

Cat. No.: B556974

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For researchers and drug development professionals, the responsible management and disposal of chemical reagents like **Z-D-Orn(boc)-OH** are fundamental to ensuring laboratory safety, regulatory compliance, and environmental protection. While a specific, universally adopted Safety Data Sheet (SDS) for **Z-D-Orn(boc)-OH** is not always readily available, this guide consolidates best practices derived from general laboratory chemical waste protocols and information on similar Boc-protected amino acids to provide a clear, step-by-step disposal plan.

Immediate Safety and Handling: Before initiating any disposal, it is critical to handle **Z-D-Orn(boc)-OH** with appropriate care. Always wear standard personal protective equipment (PPE), including chemical safety goggles, chemical-resistant gloves, and a lab coat.^[1] Operations involving the solid compound should be conducted in a well-ventilated area or a chemical fume hood to prevent the inhalation of dust.^[2]

Step-by-Step Disposal Protocol

The primary directive for disposing of **Z-D-Orn(boc)-OH** is to manage it as regulated chemical waste. Under no circumstances should it be discarded in the regular trash or poured down the

sanitary sewer drain.[3][4]

- **Waste Identification and Classification:** The first step is to classify the waste.[5] Any unused or surplus **Z-D-Orn(boc)-OH**, as well as any materials significantly contaminated with it (e.g., weighing papers, gloves, spill cleanup materials), must be treated as chemical waste.[3][6] It is the responsibility of the waste generator to determine if the waste is hazardous according to local, state, and federal regulations, typically by consulting the supplier-specific SDS or institutional guidelines.[2][7]
- **Waste Segregation:** Do not mix **Z-D-Orn(boc)-OH** waste with other waste streams unless explicitly permitted by your institution's waste management plan.[2][8] Incompatible chemicals must be segregated to prevent dangerous reactions.[8] Collect solid waste separately from liquid waste. If the compound is in a solution, it should be collected in a container compatible with the solvent.[3]
- **Containerization:**
 - Place all solid waste containing **Z-D-Orn(boc)-OH** into a dedicated, leak-proof container suitable for solid chemical waste.[3][4]
 - The container must be in good condition, with no cracks or leaks, and have a secure, tight-fitting lid to prevent the release of dust or vapors.[6][7]
 - Keep the waste container closed at all times, except when adding waste.[7]
- **Labeling:** Proper labeling is crucial for safety and compliance. The waste container must be clearly labeled with:
 - The words "Hazardous Waste".[7][8]
 - The full chemical name: "**Z-D-Orn(boc)-OH**". Avoid using abbreviations or chemical formulas.[7][8]
 - The date when waste was first added to the container (accumulation start date).[2]
 - Any other specific information required by your institution's Environmental Health and Safety (EHS) office.

- **Storage:** Store the sealed and labeled waste container in a designated, secure satellite accumulation area within the laboratory.[2][7] This area should be away from incompatible materials and general work areas, pending collection.[4]
- **Final Disposal:** Arrange for the collection of the waste through your institution's EHS office or a licensed hazardous waste disposal contractor.[3][5] These professional services ensure that the chemical waste is managed, transported, and disposed of in full compliance with all regulatory requirements.[5]

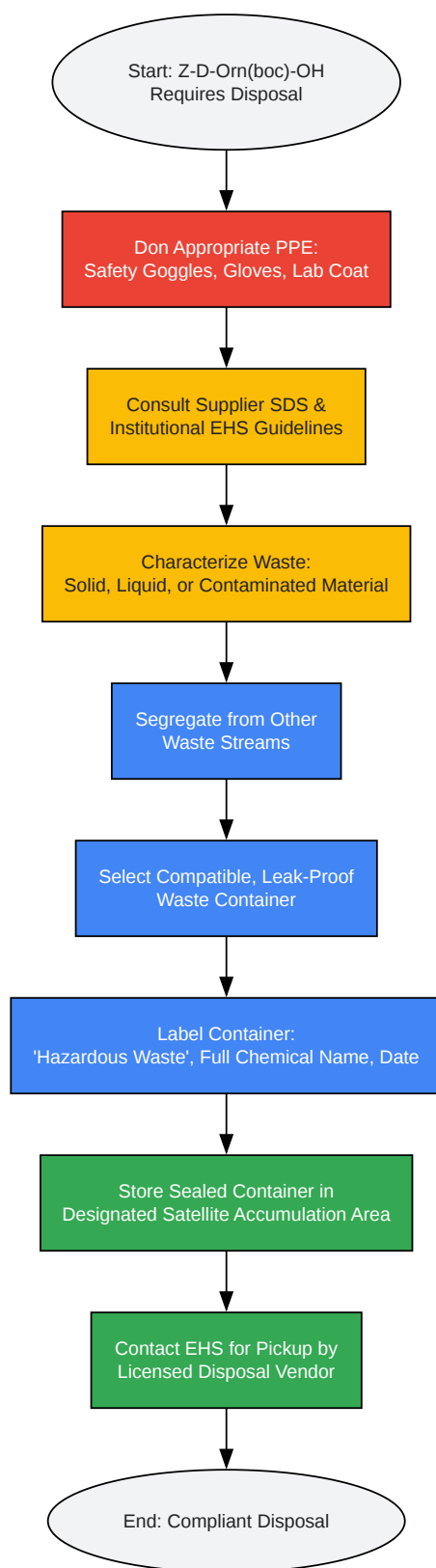
Chemical Identification Data

A clear understanding of the compound's properties is the first step in safe handling and disposal.

Property	Value
Chemical Name	N α -Z-N δ -Boc-D-ornithine
Synonyms	(2R)-5-[(2-methylpropan-2-yl)oxycarbonylamino]-2-(phenylmethoxycarbonylamino)pentanoic acid
Molecular Formula	C ₁₈ H ₂₆ N ₂ O ₆ [9]
Molecular Weight	366.41 g/mol [10]
CAS Number	98264-52-9[9]
Physical Form	Solid (Combustible Solid, Storage Class 11)[10]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Z-D-Orn(boc)-OH**.



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Caption: Workflow for proper laboratory disposal of **Z-D-Orn(boc)-OH**.

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